

# 9-(Bromomethyl)nonadecane safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 9-(Bromomethyl)nonadecane

Cat. No.: B041432

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An In-Depth Technical Guide to the Safety of **9-(Bromomethyl)nonadecane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information for **9-(Bromomethyl)nonadecane** (CAS No: 69620-20-8), a compound used in various organic synthesis applications. The following sections detail its hazardous properties, safe handling procedures, and emergency response protocols, drawing from available Safety Data Sheets (SDS) and chemical databases.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **9-(Bromomethyl)nonadecane** is presented in Table 1. This information is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>41</sub> Br	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	361.4 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to pale yellow oil or liquid	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	195°C at 0.4 mmHg	<a href="#">[3]</a> <a href="#">[5]</a>
Density	0.971 ± 0.06 g/cm <sup>3</sup> (Predicted)	
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	
Refractive Index	1.4620 to 1.4660	
Storage Temperature	Refrigerator or room temperature in a cool, dark place (<15°C)	<a href="#">[4]</a>

## Hazard Identification and Classification

**9-(Bromomethyl)nonadecane** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with skin and eye irritation, and it may be harmful if swallowed or inhaled.

## GHS Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Source:[1][2]

## Hazard Pictograms and Signal Word

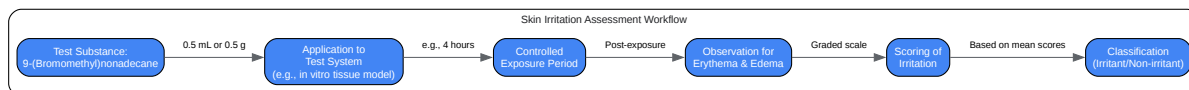
- Pictogram:
- Signal Word:Warning[1]

## Experimental Protocols for Safety Assessment

While specific experimental toxicology studies for **9-(Bromomethyl)nonadecane** are not readily available in the public domain, the hazard classifications are based on standardized testing protocols. The following are general descriptions of the types of experiments used to determine skin and eye irritation potential.

### Skin Irritation Testing (General Protocol)

Skin irritation potential is typically assessed using in vivo (e.g., rabbit skin test) or in vitro (reconstructed human epidermis models) methods. A generalized workflow for assessing skin irritation is outlined below.

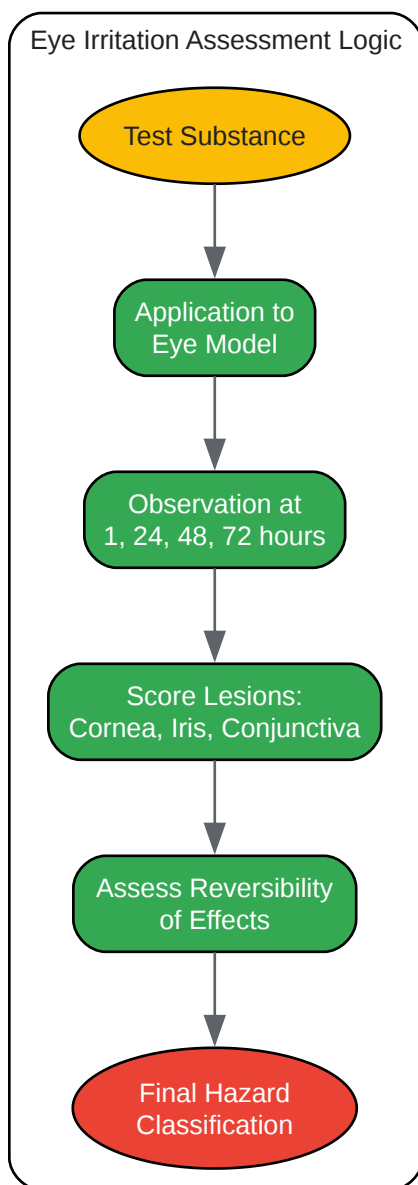


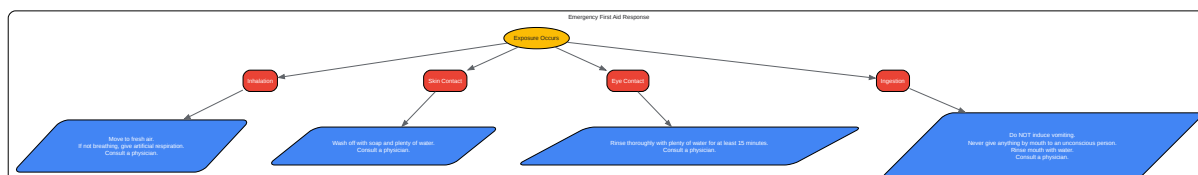
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Caption: General workflow for skin irritation testing.

## Eye Irritation Testing (General Protocol)

Eye irritation studies are also conducted using in vivo (e.g., rabbit eye test) or, increasingly, in vitro and ex vivo methods (e.g., Bovine Corneal Opacity and Permeability test - BCOP). A logical flow for eye irritation assessment is depicted below.





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## References

- 1. 9-(Bromomethyl)nonadecane | C<sub>20</sub>H<sub>41</sub>Br | CID 23148745 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 9-(BroMoMethyl)nonadecane CAS#: 69620-20-8 [m.chemicalbook.com]
- 3. ChemSkin Reference Chemical Database for the Development of an In Vitro Skin Irritation Test - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Review of skin irritation/corrosion Hazards on the basis of human data: A regulatory perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 5. criver.com [criver.com]

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